



# Application Notes and Protocols for CD80-IN-3 In Vitro Assay

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## Introduction

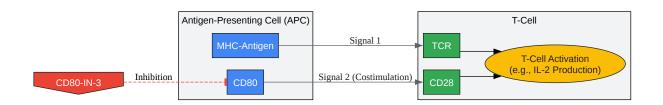
CD80 (also known as B7-1) is a crucial costimulatory molecule expressed on the surface of antigen-presenting cells (APCs), such as dendritic cells, B cells, and macrophages.[1] The interaction between CD80 on APCs and its receptor, CD28, on T-cells provides a critical second signal, alongside the T-cell receptor (TCR) signal, for full T-cell activation, proliferation, and cytokine production.[1][2] This costimulatory pathway is a key regulator of the immune response. Dysregulation of the CD80-CD28 interaction is implicated in autoimmune diseases and cancer.[1][3] Consequently, inhibiting this interaction presents a promising therapeutic strategy for modulating immune responses.[3]

This document provides a detailed protocol for an in vitro cell-based assay designed to identify and characterize inhibitors of the CD80-CD28 interaction, using the hypothetical inhibitor CD80-IN-3 as an example. The assay measures the inhibition of T-cell activation by quantifying the reduction in Interleukin-2 (IL-2) production.

## **CD80-CD28 Signaling Pathway**

The binding of CD80 on an APC to CD28 on a T-cell, concurrent with TCR engagement with the MHC-antigen complex, initiates a signaling cascade that leads to T-cell activation. This includes the production of key cytokines like IL-2, which promotes T-cell proliferation and survival.[4]





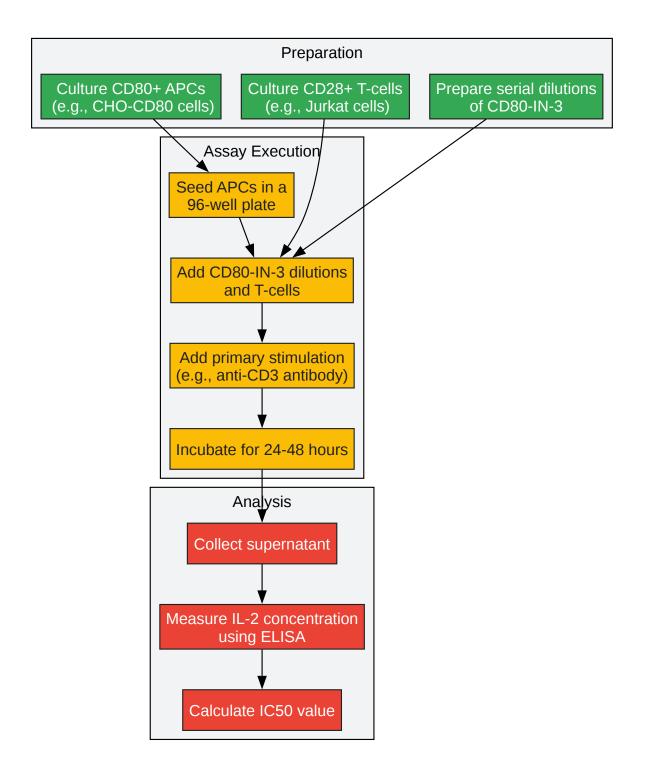
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Caption: CD80-CD28 costimulatory signaling pathway.

## **Experimental Workflow: CD80-IN-3 Inhibition Assay**

The following diagram outlines the major steps for evaluating the inhibitory potential of **CD80-IN-3** on T-cell activation.





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